

# Application of (+)-Norpatchoulenol in Fragrance Composition: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: **(+)-Norpatchoulenol**

Cat. No.: **B191985**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(+)-Norpatchoulenol** is a naturally occurring tricyclic sesquiterpenoid and a key olfactory component of patchouli (*Pogostemon cablin*) essential oil.<sup>[1]</sup> While present in small quantities, it is considered a major contributor to the characteristic aroma of patchouli oil.<sup>[2][3]</sup> Its unique and powerful olfactory profile makes it a valuable ingredient for perfumers and fragrance chemists. This document provides detailed application notes and experimental protocols for the utilization of **(+)-Norpatchoulenol** in fragrance compositions, aimed at researchers, scientists, and professionals in the field of fragrance and drug development.

## Olfactory Profile and Application

**(+)-Norpatchoulenol** possesses a potent and characteristic patchouli odor. It is described as having an intense, rooty, and cellar-potato-like scent.<sup>[4]</sup> While patchouli alcohol is the main component of patchouli oil, **(+)-Norpatchoulenol** is noted to have a stronger odor.<sup>[3]</sup> However, its tenacity is reported to be lower than that of patchouli alcohol, losing approximately 50% of its odor strength within 24 hours on a smelling strip.<sup>[3]</sup>

Its primary application in fragrance compositions is to impart, enhance, or modify the characteristic notes of patchouli. It can be used to create authentic and impactful patchouli

accords or to add depth and complexity to a wide range of fragrance types, including woody, oriental, chypre, and fougère compositions. A concentration of 0.4% to 5.0% by weight of norpatchoulenol in a fragrant patchouli oil has been shown to remarkably improve the aromatic character.<sup>[2]</sup>

## Data Presentation

The following tables summarize the key quantitative and qualitative data for **(+)-Norpatchoulenol**, facilitating its effective use in fragrance formulations.

Parameter	Value/Description	Source(s)
Chemical Name	(+)-Norpatchoulenol	[1]
CAS Number	41429-52-1	[5]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O	[5]
Molecular Weight	206.33 g/mol	[5]
Odor Type	Patchouli, Earthy, Woody, Rooty	[3][4]
Odor Description	Intense, rooty, cellar-potato-like	[4]
Odor Threshold (Air)	<0.01 ng/L	[6]
Tenacity on Blotter	Medium; loses ~50% of odor strength in 24 hours	[3]
Typical Concentration in Patchouli Oil	0.3% - 5.0%	[2]

## Experimental Protocols

Detailed methodologies for the evaluation of **(+)-Norpatchoulenol** in fragrance applications are provided below.

# Protocol 1: Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify and characterize the odor contribution of **(+)-Norpatchoulenol** in a fragrance mixture.

## Materials:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) and an olfactory detection port (ODP).
- Capillary column suitable for sesquiterpenoid analysis (e.g., HP-5MS, DB-5).
- Helium or Hydrogen as carrier gas.
- **(+)-Norpatchoulenol** standard.
- Fragrance composition containing **(+)-Norpatchoulenol**.
- Series of n-alkanes (C8-C20) for Retention Index (RI) calculation.
- Trained sensory panelists.

## Procedure:

- Sample Preparation: Prepare a dilution of the fragrance composition in a suitable solvent (e.g., ethanol) at a concentration appropriate for GC analysis (typically 1-10%).
- GC Instrument Setup:
  - Injector: Set to a temperature of 250°C.
  - Column: Use a temperature program suitable for separating sesquiterpene alcohols. A typical program would be: initial temperature of 60°C, hold for 2 minutes, ramp at 4°C/minute to 240°C, and hold for 5 minutes.
  - Carrier Gas: Maintain a constant flow rate (e.g., 1.5 mL/min).

- Split Ratio: Adjust the split ratio to achieve appropriate peak intensities (e.g., 50:1).
- FID Detector: Set to a temperature of 280°C.
- Olfactory Detection Port: Heat the transfer line to prevent condensation of analytes (e.g., 250°C). Provide humidified air to the ODP to prevent nasal dehydration of the panelist.
- Analysis:
  - Inject the prepared sample into the GC.
  - A trained panelist sniffs the effluent from the ODP and records the retention time, odor description, and intensity of each perceived odor.
  - Simultaneously, the FID records the chemical profile of the sample.
- Data Analysis:
  - Identify the peak corresponding to **(+)-Norpatchoulenol** in the FID chromatogram by comparing its retention time and mass spectrum (if using GC-MS) with that of the standard.
  - Correlate the FID peak with the sensory data from the aromagram to confirm the odor character of **(+)-Norpatchoulenol** as it elutes from the column.
  - Calculate the Retention Index (RI) of **(+)-Norpatchoulenol** using the n-alkane series to aid in its identification in complex mixtures.

## Protocol 2: Sensory Panel Evaluation of Fragrance Compositions

Objective: To assess the impact of **(+)-Norpatchoulenol** on the overall scent profile of a fragrance composition.

Materials:

- Fragrance compositions with and without **(+)-Norpatchoulenol** (at varying concentrations).

- Smelling strips (blotters).
- Odor-free evaluation booths.[\[7\]](#)
- Trained sensory panel (minimum of 8-10 panelists).[\[8\]](#)
- Data collection software or forms.

**Procedure:**

- Sample Preparation:
  - Prepare solutions of the fragrance compositions in ethanol at a standard concentration (e.g., 10%).
  - Dip smelling strips into each solution to a depth of 1 cm and allow the solvent to evaporate for a few seconds.
- Evaluation Setup:
  - Present the coded smelling strips to the panelists in a randomized and balanced order to minimize bias.[\[7\]](#)
  - Conduct the evaluation in individual, well-ventilated booths to prevent cross-contamination of odors.
- Evaluation:
  - Instruct panelists to evaluate the odor of each strip at different time intervals (e.g., top notes at 5 minutes, heart notes at 1 hour, and base notes at 4 hours and 24 hours) to assess the evolution of the fragrance.
  - Panelists should rate the intensity of specific attributes (e.g., patchouli, earthy, woody, overall pleasantness) on a labeled magnitude scale (e.g., 0-10).
  - Panelists should also provide descriptive comments on the character of the fragrance.
- Data Analysis:

- Collect the intensity ratings and descriptive data from all panelists.
- Perform statistical analysis (e.g., ANOVA, PCA) to determine if there are significant differences in the perceived attributes between the fragrance with and without **(+)-Norpatchoulenol**.
- Analyze the descriptive comments to understand the qualitative impact of **(+)-Norpatchoulenol** on the fragrance profile.

## Protocol 3: Stability Testing of **(+)-Norpatchoulenol** in a Fragrance Composition

Objective: To evaluate the stability of **(+)-Norpatchoulenol** and its impact on the stability of a finished fragrance product under various conditions.

Materials:

- Finished fragrance product (e.g., eau de toilette, lotion) containing **(+)-Norpatchoulenol**.
- Control sample of the same product without **(+)-Norpatchoulenol**.
- Environmental chambers (for controlled temperature and humidity).
- UV light exposure cabinet.
- Glass storage containers.
- GC-MS for chemical analysis.
- Colorimeter for color measurement.
- Viscometer for viscosity measurement.
- Trained sensory panel.

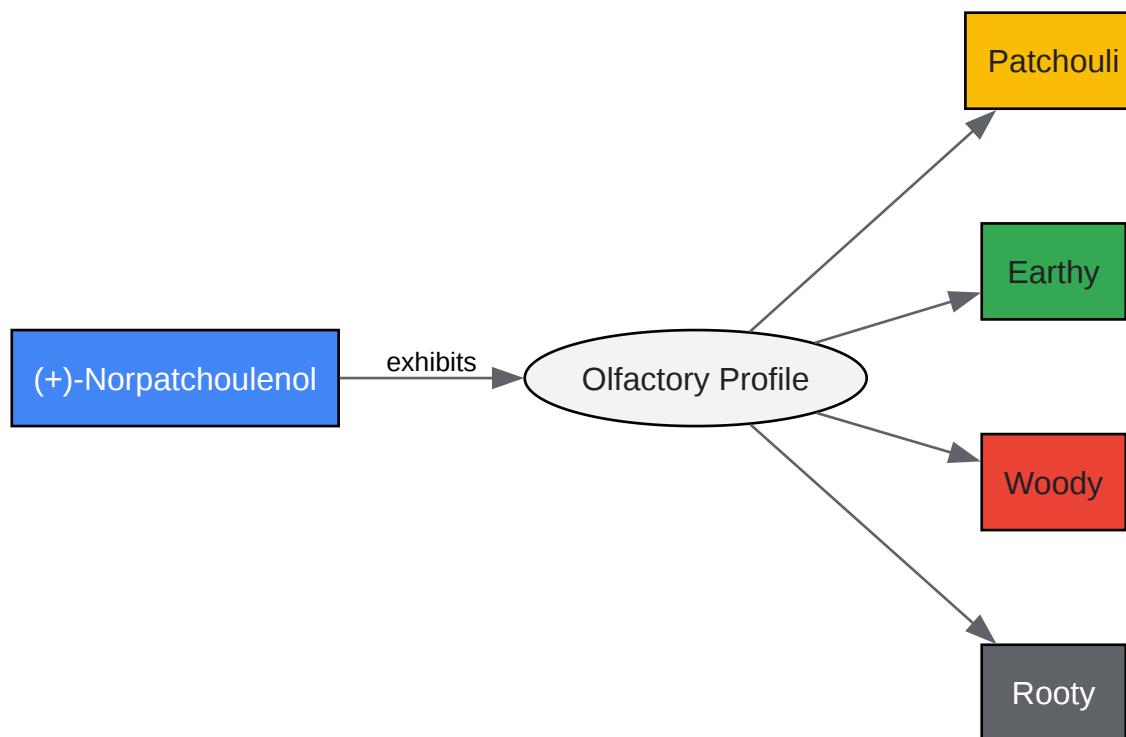
Procedure:

- Sample Storage:

- Store samples of the test and control products under the following conditions:
  - Accelerated Aging: 40°C for 1, 2, and 3 months.
  - Light Exposure: Continuous exposure to UV light for a specified period (e.g., 10 hours, equivalent to a certain duration of sunlight exposure).
  - Room Temperature: 25°C (as a control).
- Evaluation:
  - At each time point, evaluate the following parameters for both the test and control samples:
    - Odor: Conduct a sensory panel evaluation (as per Protocol 2) to assess any changes in the scent profile.
    - Color: Measure the color of the product using a colorimeter.
    - Viscosity (for lotions/creams): Measure the viscosity using a viscometer.
    - Chemical Profile: Analyze the chemical composition using GC-MS to quantify the concentration of **(+)-Norpatchoulenol** and to identify any degradation products.
- Data Analysis:
  - Compare the changes in odor, color, viscosity, and chemical profile of the product containing **(+)-Norpatchoulenol** to the control product over time and under different storage conditions.
  - Determine if the presence of **(+)-Norpatchoulenol** affects the overall stability of the fragrance product.

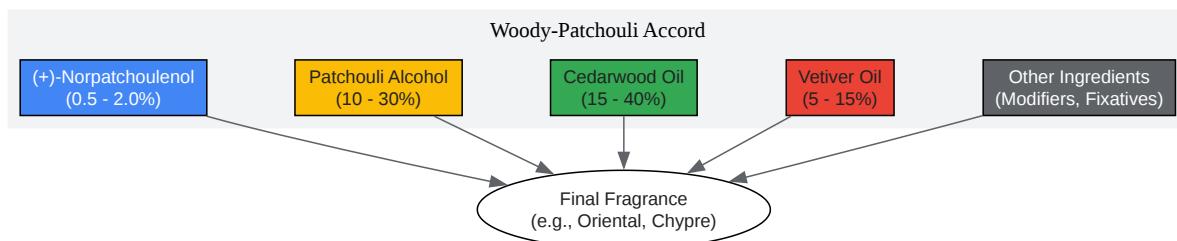
## Visualizations

The following diagrams illustrate key concepts and workflows related to the application of **(+)-Norpatchoulenol** in fragrance compositions.



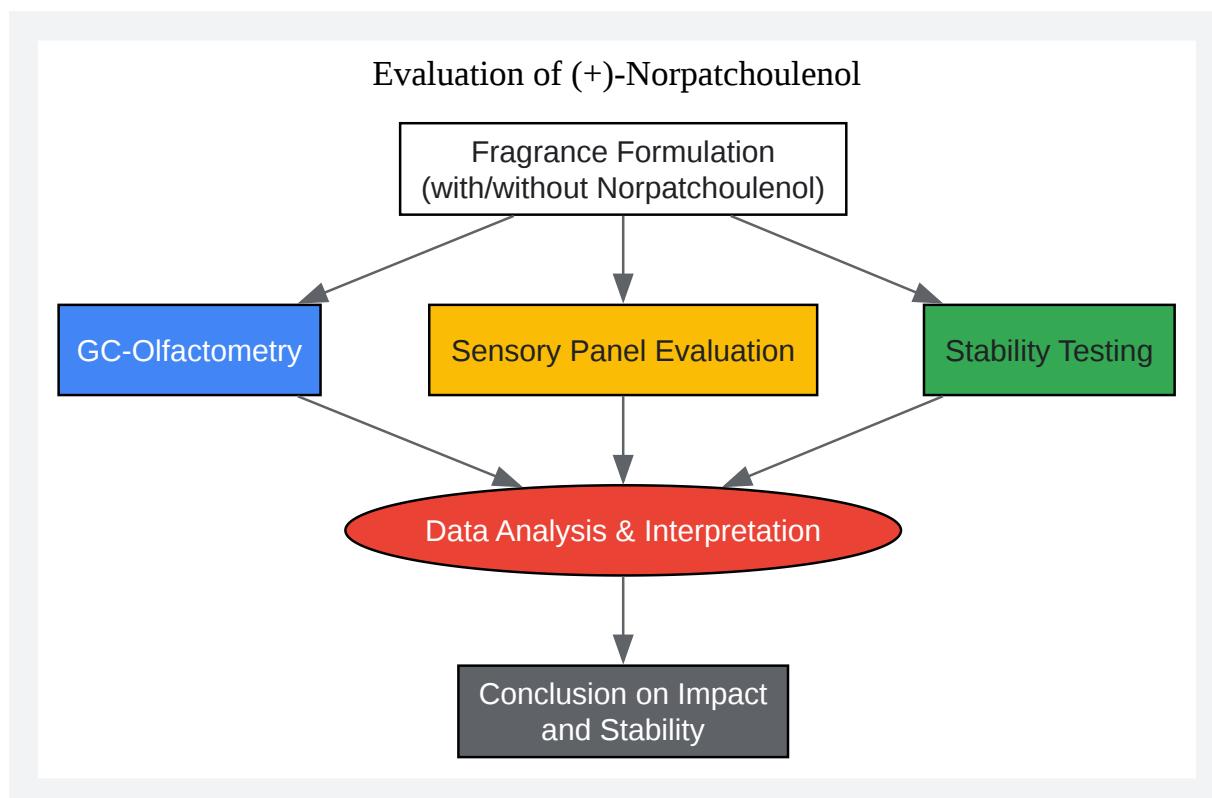
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Caption: Olfactory profile of **(+)-Norpatchoulenol**.



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Caption: Example of **(+)-Norpatchoulenol** in a fragrance accord.



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Caption: Experimental workflow for evaluating **(+)-Norpatchoulenol**.

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